

# 4-Hexen-3-one odor profile green metallic

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## Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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## Chemical and Odor Profile

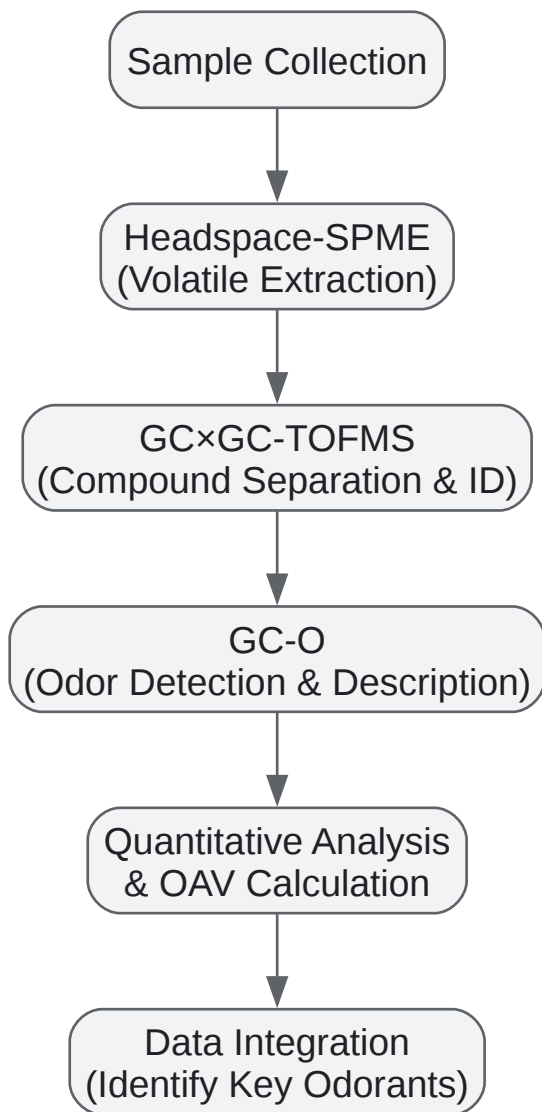
The table below summarizes the key identified properties of **4-Hexen-3-one**.

Property	Description
CAS Registry Number	2497-21-4 [1]
Molecular Formula	$C_6H_{10}O$ [1]
Molecular Weight	98.14 g/mol [1]
Boiling Point	135-137 °C (lit.) [1] [2]
Density	0.858 g/mL at 25 °C (lit.) [1] [2]
Odor Description	Pungent, ethereal, spicy, green, tropical, metallic [1]
Odor at 1.0%	Pungent, ethereal [2]
Flavor/Fragrance Use	Used in savoury and spice flavours; typical use levels in finished products are 0.01-1 ppm [3]
FEMA Number	3352 [1]

The search results did not provide quantitative data on "green" and "metallic" odor intensities or molecular signaling pathways for this compound.

## Analytical Techniques for Odor Study

While specific protocols for **4-Hexen-3-one** are not detailed, the following established methodology is used for characterizing odor-active compounds. The general workflow for this analysis is outlined below.



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The key techniques in this workflow include:

- **Gas Chromatography-Olfactometry (GC-O):** This technique couples a gas chromatograph with a human assessor at an olfactory detection port (ODP). As compounds are separated, the human sniffer describes the quality, intensity, and duration of the odor, directly linking a smell to a specific chemical peak [4].
- **Comprehensive Two-Dimensional Gas Chromatography (GC×GC):** This technique provides enhanced separation power for complex mixtures (like food or biological samples). It is often coupled with a time-of-flight mass spectrometer (TOFMS) for more precise identification of individual compounds [5].
- **Odor Activity Value (OAV):** This is a critical quantitative measure calculated by dividing the concentration of a compound by its odor detection threshold. Compounds with OAVs  $\geq 1$  are considered potential key contributors to the overall aroma [5].

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## References

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4. Gas Chromatography Analysis with Olfactometric Detection ... [pmc.ncbi.nlm.nih.gov]
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